

# Alexitol Sodium: A Technical Guide on its Mechanism of Action

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Alexitol sodium

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## Introduction

**Alexitol sodium**, a complex of sodium polyhydroxyaluminum monocarbonate hexitol, is a well-established antacid agent.[1][2] Its primary therapeutic application lies in the neutralization of gastric acid, offering relief from conditions such as heartburn, indigestion, and acidity.[3][4] This technical guide provides an in-depth exploration of the core mechanism of action of **Alexitol sodium**, detailing its chemical properties, experimental validation, and the physicochemical processes that underpin its therapeutic effect.

## Chemical and Physical Properties

**Alexitol sodium** is identified by the CAS Registry Number 66813-51-2.[1][5] It is a tasteless and odorless powder that is practically insoluble in water but readily dissolves in dilute acids.[1][2] A key advancement in its development was the stabilization of the aluminum hydroxide component with a hexitol, such as sorbitol or mannitol, which prevents the loss of reactivity upon drying that was common with earlier aluminum hydroxide gels.[1]

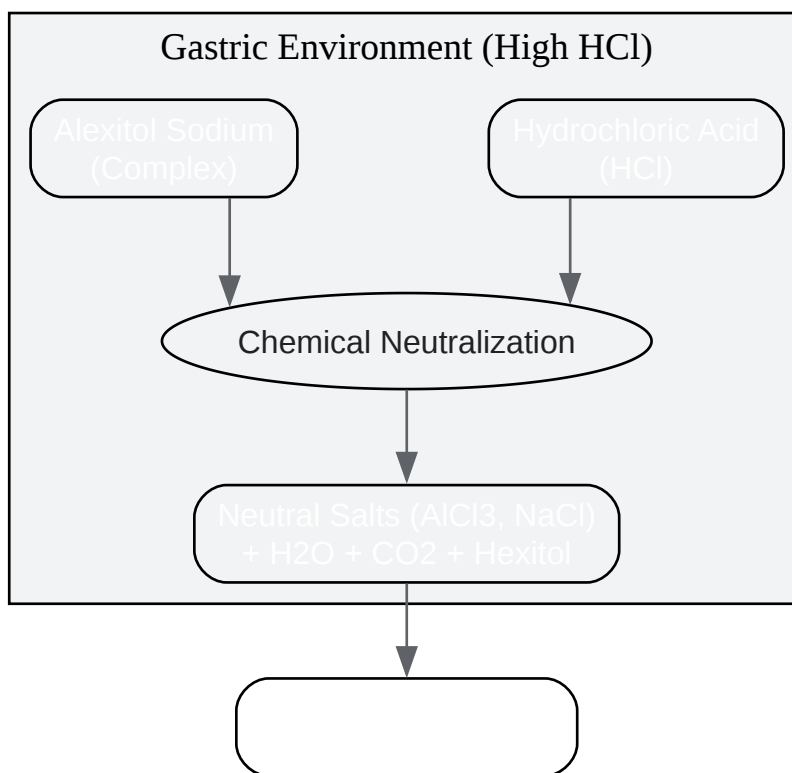
Property	Description	Source
Chemical Name	Sodium polyhydroxyaluminum monocarbonate hexitol complex	[1][2]
CAS Number	66813-51-2	[1][5]
Molecular Formula	C7H15AlNaO10+	[1]
Molecular Weight	Approximately 309.16 g/mol	[1][5]
Appearance	Tasteless, odorless powder	[1][2]
Solubility	Practically insoluble in water; readily soluble in dilute acids	[1][2]

#### Core Mechanism of Action: Gastric Acid Neutralization

The fundamental mechanism of action of **Alexitol sodium** is direct chemical neutralization of hydrochloric acid (HCl) in the stomach.[1][3] This process buffers the gastric contents, increasing the pH and thereby alleviating the symptoms of hyperacidity. The reaction proceeds as follows:

- **Alexitol Sodium** + Hydrochloric Acid → Aluminum Chloride + Sodium Chloride + Hexitol + Water + Carbon Dioxide

This reaction effectively reduces the concentration of hydrogen ions (H<sup>+</sup>) in the stomach.[1][3]



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Caption: Chemical neutralization of gastric acid by **Alexitol sodium**.

### Role of Individual Components

The unique structure of **Alexitol sodium**, a complex of aluminum, sodium, carbonate, and hydroxide stabilized by a hexitol, contributes to its efficacy and stability.<sup>[1]</sup>

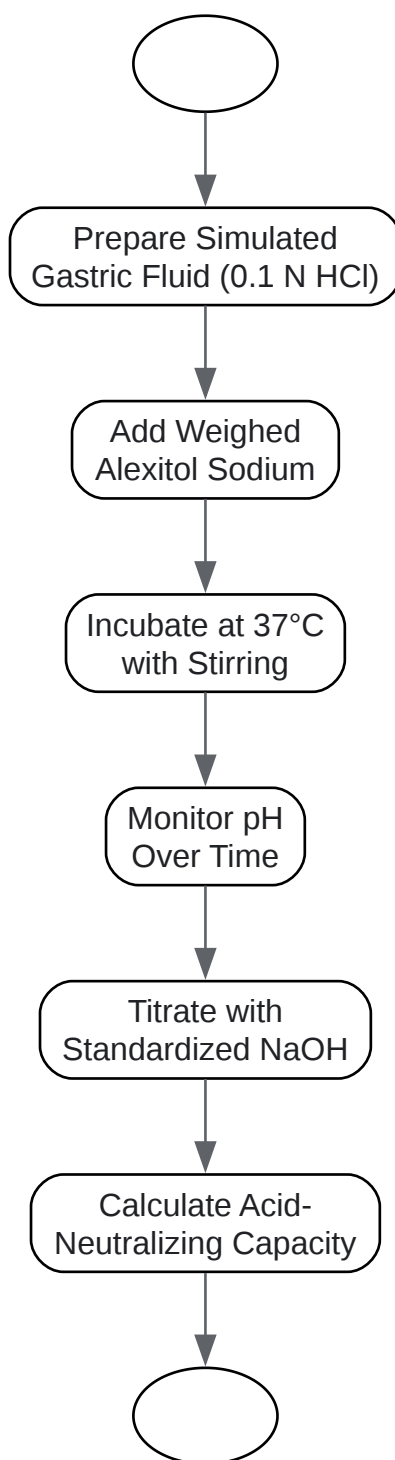
- Polyhydroxyaluminum Monocarbonate: This is the primary active component responsible for neutralizing HCl. The aluminum hydroxide and carbonate moieties directly react with the acid.
- Hexitol (e.g., Sorbitol or Mannitol): The hexitol component plays a crucial role in stabilizing the aluminum complex, preventing its degradation and ensuring its reactivity is maintained during storage.<sup>[1]</sup>
- Sodium: The sodium ion is part of the salt complex.

### Experimental Protocols

The foundational in vitro evaluation of **Alexitol sodium**'s antacid properties was described by J.R. Gwilt, J.L. Livingstone, and A. Robertson in 1958. A generalized protocol for assessing the acid-neutralizing capacity of an antacid like **Alexitol sodium** is as follows:

#### In Vitro Acid-Neutralizing Capacity Test (General Protocol)

- **Preparation of Simulated Gastric Fluid:** A solution of 0.1 N hydrochloric acid is prepared to mimic the acidic environment of the stomach.
- **Antacid Addition:** A precisely weighed amount of **Alexitol sodium** is added to a known volume of the simulated gastric fluid at a constant temperature (typically 37°C) with continuous stirring.
- **pH Monitoring:** The pH of the solution is monitored over time using a calibrated pH meter.
- **Titration:** The mixture is then titrated with a standardized solution of sodium hydroxide (e.g., 0.5 N NaOH) to a specific endpoint pH (e.g., pH 3.5 or 4.0).
- **Calculation:** The acid-neutralizing capacity is calculated based on the amount of hydrochloric acid consumed by the antacid. The results are typically expressed in milliequivalents (mEq) of acid neutralized per gram of antacid.



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## References

- 1. Alexitol Sodium|CAS 66813-51-2|For Research [benchchem.com]
- 2. Alexitol Sodium [drugfuture.com]
- 3. doctoroncall.com.my [doctoroncall.com.my]
- 4. doctoroncall.com [doctoroncall.com]
- 5. Alexitol sodium | C7H15AlNaO10+ | CID 91663271 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Alexitol Sodium: A Technical Guide on its Mechanism of Action]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1516804#mechanism-of-action-of-alexitol-sodium]

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